

# Crystal Structure and Quantitative Data

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Ytterbium triiodate

CAS No.: 14723-98-9

Cat. No.: S1777665

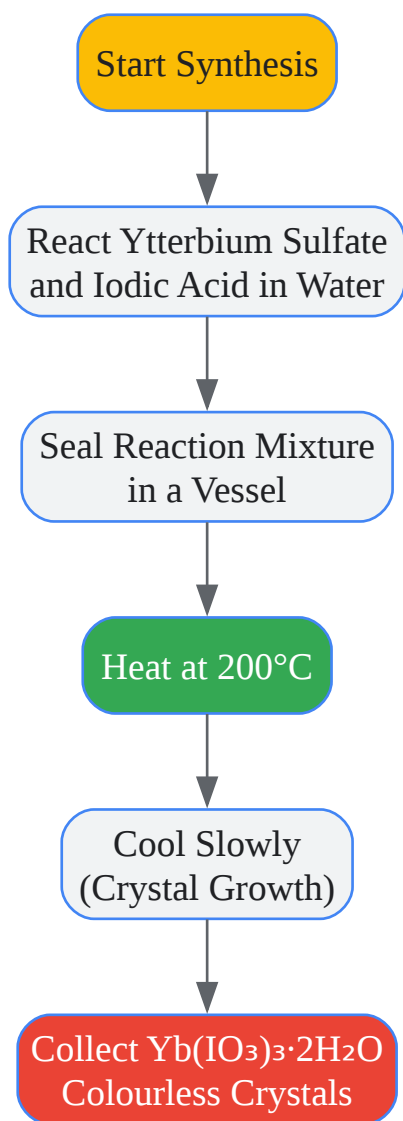
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The table below summarizes the key crystallographic data for **ytterbium triiodate** dihydrate, which is the form for which a detailed crystal structure has been resolved [1].

| Property                     | Value  |
|------------------------------|--|
| Chemical Formula             | $\text{Yb}(\text{IO}_3)_3 \cdot 2\text{H}_2\text{O}$ [1] |
| Molar Mass                   | 697.75 g·mol <sup>-1</sup> [1]                           |
| Crystal System               | Monoclinic [1]   |
| Space Group                  | P2 <sub>1</sub> /c [1]                                   |
| Unit Cell Parameter <i>a</i> | 8.685 Å [1]  |
| Unit Cell Parameter <i>b</i> | 6.066 Å [1]  |
| Unit Cell Parameter <i>c</i> | 16.687 Å [1]   |
| Unit Cell Angle $\beta$      | 115.01° [1]  |
| Cell Volume                  | ~806.0 Å <sup>3</sup> (calculated)                       |
| Density (dihydrate)          | 5.067 g·cm <sup>-3</sup> [1]                             |
| Appearance                   | Colourless crystals [1]                                  |

## Synthesis and Experimental Methodology

The primary synthesis method for **ytterbium triiodate** dihydrate single crystals is a **hydrothermal reaction** [1]. The workflow for this synthesis is outlined below:



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This diagram illustrates the key steps in the hydrothermal synthesis of  $\text{Yb}(\text{IO}_3)_3 \cdot 2\text{H}_2\text{O}$  crystals.

### Procedure Details:

- **Reactants:** The synthesis is performed by reacting ytterbium sulfate ( $\text{Yb}_2(\text{SO}_4)_3$ ) and iodic acid ( $\text{HIO}_3$ ) in water [1].

- **Reaction Conditions:** The mixture is heated at **200 °C** in a sealed vessel, which generates high pressure [1].
- **Crystallization:** The slow cooling of the reaction mixture is a critical step that allows for the formation of single crystals suitable for X-ray diffraction analysis [1].

## Characterization and Further Research

Single-crystal X-ray diffraction (XRD) is the technique used to determine the precise crystal structure parameters listed in the table above [1] [2]. This is the definitive method for confirming the compound's monoclinic system and  $P2_1/C$  space group.

For further investigation, you might find the following approaches useful:

- **Deepen Literature Review:** The original research articles cited in the Wikipedia entry, particularly Phanon & Gautier-Luneau (2006) and Douglas et al. (2004), will contain the most comprehensive experimental details [1].
- **Explore Related Compounds:** The broader family of rare-earth iodates is known for non-linear optical properties. Research into isostructural compounds with other lanthanides may provide additional insights and comparative data [1].

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## References

1. (III) iodate - Wikipedia Ytterbium [en.m.wikipedia.org]
2. Crystal structure of ytterbium dihydrate,  $\text{Yb}[\text{IO}_3]_3 \cdot 2\text{H}_2\text{O}$  triiodate [degruyterbrill.com]

To cite this document: Smolecule. [Crystal Structure and Quantitative Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1777665#ytterbium-triiodate-crystal-structure>]

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